

An In-depth Technical Guide to 2-(Benzyloxy)ethanamine Hydrochloride

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Compound of Interest

Compound Name: 2-(Benzyloxy)ethanamine
hydrochloride

Cat. No.: B051211

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(Benzyloxy)ethanamine hydrochloride** (CAS Number: 10578-75-3), a versatile building block with applications in synthetic chemistry and drug discovery. This document consolidates key physicochemical data, spectroscopic information, synthesis protocols, and explores its potential in the development of novel therapeutics.

Physicochemical Properties

2-(Benzyloxy)ethanamine hydrochloride is a white to off-white solid. Its key physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	10578-75-3	
Molecular Formula	C ₉ H ₁₄ ClNO	
Molecular Weight	187.67 g/mol	
Melting Point	142-147 °C	
Boiling Point	240.6 °C at 760 mmHg (of free base)	
Appearance	White to off-white solid/powder	
Purity	Typically >97%	
Storage	Room temperature, in a dry area	

Spectroscopic Data

Detailed spectroscopic analysis is crucial for the identification and characterization of **2-(Benzyloxy)ethanamine hydrochloride**.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum provides characteristic signals for the protons in the molecule.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Reference
8.01	bs	3H	-NH ₃ ⁺	
7.35-7.36	m	5H	Aromatic protons (C ₆ H ₅)	
4.54	s	2H	-O-CH ₂ -Ph	
3.63	t, J = 5.60 Hz	2H	-CH ₂ -O-	
3.01	t, J = 5.20 Hz	2H	-CH ₂ -NH ₃ ⁺	
Solvent: DMSO-d ₆ , Instrument: 400 MHz				

Infrared (IR) Spectroscopy

While specific IR data for the hydrochloride salt is not readily available, the spectrum of the free base, 2-(Benzyloxy)ethanamine, shows characteristic peaks. The hydrochloride salt would be expected to show additional broad absorption bands corresponding to the N-H stretching of the ammonium salt.

**2.3. Mass Spectrometry (

- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(Benzyloxy)ethanamine Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b051211#2-benzyloxy-ethanamine-hydrochloride-cas-number-10578-75-3\]](https://www.benchchem.com/product/b051211#2-benzyloxy-ethanamine-hydrochloride-cas-number-10578-75-3)

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